

Technical Support Center: Enhancing Recombinant Odorranain-C1 Expression

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Compound of Interest

Compound Name: Odorranain-C1

Cat. No.: B1578467

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to improving the yield of recombinant **Odorranain-C1** expressed in *Pichia pastoris*. The information is presented in a question-and-answer format to directly address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Odorranain-C1** and why is its recombinant expression important?

Odorranain-C1 is a cationic antimicrobial peptide originally isolated from the skin of the frog *Odorrana grahami*. It exhibits broad-spectrum antimicrobial activity against both Gram-positive and Gram-negative bacteria, as well as fungi. Recombinant expression is crucial for producing large quantities of this peptide for research and potential therapeutic applications, overcoming the limitations and ethical concerns of sourcing it from its natural environment.

Q2: Which expression system is recommended for **Odorranain-C1** production?

The methylotrophic yeast *Pichia pastoris* is a highly effective and widely used system for the expression of recombinant antimicrobial peptides like **Odorranain-C1**.^{[1][2]} This system offers several advantages, including high expression levels, proper protein folding and post-translational modifications, and secretion of the recombinant protein into the culture medium, which simplifies purification.^[2]

Q3: What are the main challenges in expressing recombinant **Odorranain-C1**?

Common challenges include low expression yield, proteolytic degradation of the peptide, potential toxicity to the host cells, and difficulties in purification.^[3] Optimizing expression conditions and purification strategies is key to overcoming these hurdles.

Troubleshooting Guide

This guide addresses specific problems you might face during the expression and purification of recombinant **Odorranain-C1**.

Low or No Expression of Odorranain-C1

Problem: After induction, I cannot detect any recombinant **Odorranain-C1** in my culture supernatant by SDS-PAGE or Western blot.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Inefficient Codon Usage	<p>The native gene sequence of Odorranain-C1 may contain codons that are rare in <i>Pichia pastoris</i>, leading to poor translation efficiency. Solution: Synthesize the Odorranain-C1 gene with codons optimized for high expression in <i>P. pastoris</i>. This can significantly increase expression levels, in some cases by 3 to 5-fold for other proteins.</p>
Poor Induction	<p>The concentration of the inducer (methanol) may be suboptimal. Solution: Optimize the methanol concentration. For some proteins in oxygen-limited cultures, higher methanol concentrations (e.g., 3% v/v) can lead to significantly higher product yields.[4] However, for other proteins, lower methanol concentrations (e.g., 0.45 g/L) have been found to be optimal.[5][6] It is recommended to test a range of methanol concentrations (e.g., 0.5%, 1%, 1.5%, 2% v/v).</p>
Incorrect pH of Culture Medium	<p>The pH of the expression medium can influence cell growth and protein expression. Solution: Optimize the pH of the buffered methanol-complex medium (BMMY). A common starting point is pH 6.0, but testing a range from pH 5.0 to 7.0 is advisable.</p>
Suboptimal Induction Time	<p>The optimal time for protein expression after induction can vary. Solution: Perform a time-course experiment, collecting samples at different time points (e.g., 24, 48, 72, 96, and 120 hours) after induction to determine the point of maximum expression.</p>
Proteolytic Degradation	<p>Secreted Odorranain-C1 may be degraded by proteases in the culture medium. Solution: Add protease inhibitors (e.g., PMSF) to the culture</p>

medium.[3] Using a protease-deficient *P. pastoris* strain can also mitigate this issue.

Toxicity of the Peptide

High concentrations of the antimicrobial peptide may be toxic to the yeast cells, leading to cell lysis and reduced yield. Solution: Use an inducible promoter system (like the AOX1 promoter) to separate the cell growth phase from the protein expression phase. This allows for high cell density to be achieved before inducing the expression of the potentially toxic peptide.

Issues with Odorranain-C1 Purification

Problem: I am getting a low yield of purified **Odorranain-C1** after affinity chromatography.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Inefficient Binding to Resin	The His-tag on the recombinant protein may be inaccessible or the binding conditions may be suboptimal. Solution: Ensure the His-tag is properly incorporated and accessible. Optimize the pH of the binding buffer; a pH of 8.0 is often used for Ni-NTA chromatography. Include a low concentration of imidazole (10-20 mM) in the lysis and wash buffers to reduce non-specific binding of contaminating proteins. ^[7]
Protein Precipitation	The protein may be precipitating during the purification process. Solution: Perform all purification steps at 4°C to minimize protein degradation and aggregation. Ensure the buffers used are compatible with the protein's properties.
Co-purification of Contaminants	Other host cell proteins are co-eluting with your target protein. Solution: Increase the stringency of the wash steps by increasing the imidazole concentration in the wash buffer. A step-gradient of imidazole concentrations in the wash buffer can be effective.

Quantitative Data Summary

The following tables summarize quantitative data from studies on recombinant protein expression in *Pichia pastoris*. While specific data for **Odorranain-C1** is limited, these tables provide a general idea of the impact of different optimization strategies.

Table 1: Effect of Methanol Concentration on Recombinant Protein Yield in Oxygen-Limited *P. pastoris* Cultures

Methanol Concentration (v/v)	Recombinant Protein Yield (mg/L)	Reference
0.3%	60	[4]
1.0%	150	[4]
3.0%	350	[4]

Table 2: Effect of Codon Optimization on Recombinant Protein Yield in *P. pastoris*

Gene	Optimization Strategy	Yield Increase	Final Yield (mg/L)	Reference
Anti-ErbB2 scFv	<i>P. pastoris</i> preferred codons	3- to 5-fold	6-10	
Sus scrofa lysozyme	Codon randomization	2.6-fold	239.60	[8][9]
P-Glycoprotein	Based on highly expressed <i>P. pastoris</i> genes	~3-fold	~130 (per kg of cells)	

Experimental Protocols

Codon Optimization of Odorranain-C1 Gene

Objective: To design a synthetic **Odorranain-C1** gene with codons optimized for expression in *Pichia pastoris* to enhance translation efficiency.

Methodology:

- Obtain the Amino Acid Sequence of **Odorranain-C1**:

- The amino acid sequence of **Odorranain-C1** is:
GVLGAVKDLLIGAGKSAAQSVLKTLSCKLSNDC

- Utilize Codon Optimization Tools:

- Use online codon optimization tools (e.g., from IDT, VectorBuilder) to generate a DNA sequence encoding the **Odorranain-C1** peptide with codons preferred by *Pichia pastoris*.
- Specify Optimization Parameters:
 - Select *Pichia pastoris* as the expression host.
 - Ensure the optimized sequence avoids rare codons in *P. pastoris*.
 - Check for and remove any potential mRNA secondary structures or cryptic splice sites that could hinder expression.
- Gene Synthesis and Cloning:
 - Synthesize the optimized gene.
 - Clone the optimized gene into a suitable *P. pastoris* expression vector, such as pPICZ α A, which contains the AOX1 promoter for methanol-inducible expression and the α -factor secretion signal for directing the peptide to the culture supernatant.

Expression of Recombinant Odorranain-C1 in *Pichia pastoris*

Objective: To express the recombinant **Odorranain-C1** in *P. pastoris* and optimize expression conditions.

Methodology:

- Transformation of *P. pastoris*:
 - Linearize the expression vector containing the optimized **Odorranain-C1** gene.
 - Transform the linearized plasmid into a suitable *P. pastoris* strain (e.g., X-33 or GS115) by electroporation.
 - Select for positive transformants on appropriate selection plates (e.g., YPD with Zeocin).
- Screening for High-Expressing Clones:

- Screen multiple individual colonies for protein expression to account for clonal variation.
- Expression in Shake Flasks:
 - Inoculate a single colony into Buffered Glycerol-complex Medium (BMGY) and grow at 30°C with vigorous shaking until the culture reaches an OD600 of 2-6.
 - Harvest the cells by centrifugation and resuspend them in Buffered Methanol-complex Medium (BMMY) to an OD600 of 1.0 to induce expression.
 - Add methanol to a final concentration of 0.5% - 2.0% every 24 hours to maintain induction.
 - Incubate at a reduced temperature (e.g., 20-25°C) to improve protein folding and stability.
 - Collect samples at various time points (e.g., 24, 48, 72, 96, 120 hours) to determine the optimal induction time.
- Analysis of Expression:
 - Separate the cells from the culture supernatant by centrifugation.
 - Analyze the supernatant for the presence of recombinant **Odorranain-C1** using SDS-PAGE and Western blotting with an anti-His-tag antibody.

Purification of His-tagged Recombinant Odorranain-C1

Objective: To purify the secreted His-tagged **Odorranain-C1** from the *P. pastoris* culture supernatant.

Methodology:

- Preparation of Culture Supernatant:
 - Centrifuge the induced culture at a high speed to remove all yeast cells and cellular debris.
 - Filter the supernatant through a 0.45 µm filter to clarify.
- Equilibration of Ni-NTA Resin:

- Equilibrate a Ni-NTA affinity chromatography column with Binding Buffer (e.g., 50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0).[7]
- Binding of the Protein:
 - Load the clarified supernatant onto the equilibrated column.
- Washing:
 - Wash the column with several column volumes of Wash Buffer (e.g., 50 mM NaH₂PO₄, 300 mM NaCl, 20-50 mM imidazole, pH 8.0) to remove non-specifically bound proteins.
- Elution:
 - Elute the bound **Odorranain-C1** from the column using Elution Buffer (e.g., 50 mM NaH₂PO₄, 300 mM NaCl, 250-500 mM imidazole, pH 8.0).
 - Collect the eluate in fractions.
- Analysis of Purity:
 - Analyze the eluted fractions for the presence and purity of **Odorranain-C1** by SDS-PAGE.
- Buffer Exchange (Optional):
 - If necessary, remove the imidazole and exchange the buffer of the purified protein solution using dialysis or a desalting column.

Antimicrobial Activity Assay (Broth Microdilution Method)

Objective: To determine the Minimum Inhibitory Concentration (MIC) of the purified recombinant **Odorranain-C1** against target microorganisms.

Methodology:

- Preparation of Bacterial Inoculum:

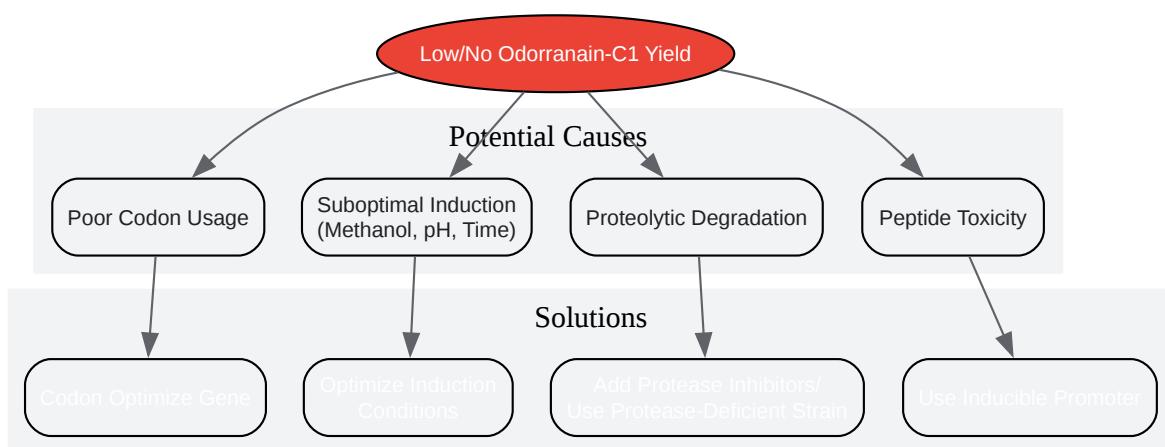
- Grow the target bacterial strain (e.g., *E. coli*, *S. aureus*) overnight in a suitable broth medium (e.g., Mueller-Hinton Broth).
- Dilute the overnight culture to a standardized concentration (e.g., 5×10^5 CFU/mL).^[5]
- Preparation of Peptide Dilutions:
 - Prepare a series of two-fold serial dilutions of the purified **Odorranain-C1** in the appropriate broth in a 96-well microtiter plate.
- Inoculation and Incubation:
 - Add the standardized bacterial inoculum to each well of the microtiter plate containing the peptide dilutions.
 - Include positive (bacteria only) and negative (broth only) controls.
 - Incubate the plate at 37°C for 18-24 hours.
- Determination of MIC:
 - The MIC is the lowest concentration of the peptide at which no visible growth of the microorganism is observed.

Visualizations



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Caption: Workflow for recombinant **Odorranain-C1** expression and analysis.



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Caption: Troubleshooting logic for low **Odorranain-C1** yield.

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